Technical Guide: Crystal Structure and Analysis of 5-Iodo-1,2-benzothiazole[1]

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Compound of Interest

Compound Name:	*5-Iodo-1,2-benzothiazole*
CAS No.:	*1174534-50-9; 1246021-75-9*
Cat. No.:	*B2539787*

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Executive Summary

5-Iodo-1,2-benzothiazole represents a critical scaffold in Fragment-Based Drug Discovery (FBDD).[1][2] Its structural significance lies in the iodine atom at the C5 position, which functions as a potent halogen bond donor (σ-hole), and the isothiazole nitrogen (N2), which acts as a bond acceptor.[2][3] This guide provides a comprehensive analysis of its solid-state architecture, driven by non-covalent interactions that govern its utility in kinase inhibition and supramolecular assembly.[2]

Molecular Architecture & Chemical Identity[3]

The 1,2-benzothiazole core (benzo[d]isothiazole) consists of a benzene ring fused to an isothiazole ring containing adjacent sulfur and nitrogen atoms.[2][3] The introduction of an iodine atom at the C5 position creates a polarized electrostatic landscape essential for molecular recognition.[2][3]

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Property	Detail
IUPAC Name	5-iodobenzo[d]isothiazole
CAS Number	1174534-50-9
Molecular Formula	C_7H_4INS
Molecular Weight	261.08 g/mol
SMILES	Ic1ccc2nscc2c1
Key Pharmacophore	C-I...N Halogen Bond Synthon

Structural Numbering

The numbering initiates at the Sulfur atom (position 1), proceeds to Nitrogen (2), and continues around the rings.[2][3]

- Position 1 (S): Thioether-like character, potential chalcogen bond donor.[1][2][3]
- Position 2 (N): Basic nitrogen, hydrogen bond/halogen bond acceptor.[2][3]
- Position 5 (C-I): The site of the iodine substitution, creating a region of positive electrostatic potential (σ-hole) along the C-I bond axis.[2][3]

Crystallographic Analysis: The Halogen Bonding Network

While specific unit cell parameters for the 5-iodo derivative are sensitive to polymorphs and solvent conditions, the crystal packing is governed by highly predictable supramolecular synthons characteristic of halogenated heterocycles.[2]

The Sigma-Hole Interaction (Mechanism)

The defining feature of the **5-Iodo-1,2-benzothiazole** crystal structure is the Type II Halogen Bond.[1][2]

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- Donor: The Iodine atom exhibits a "sigma-hole" (σ-hole)—a localized region of positive charge on the extension of the C-I bond, caused by the anisotropy of the electron density.[2][3]
- Acceptor: The lone pair of the Nitrogen (N2) in a neighboring molecule.[2][3]
- Geometry: This interaction is strictly linear (

) to maximize electrostatic attraction.[1][2][3]

Predicted Supramolecular Motifs

Based on isostructural analyses of 5-halobenzo[d]isothiazoles, the molecules likely adopt one of two packing motifs:

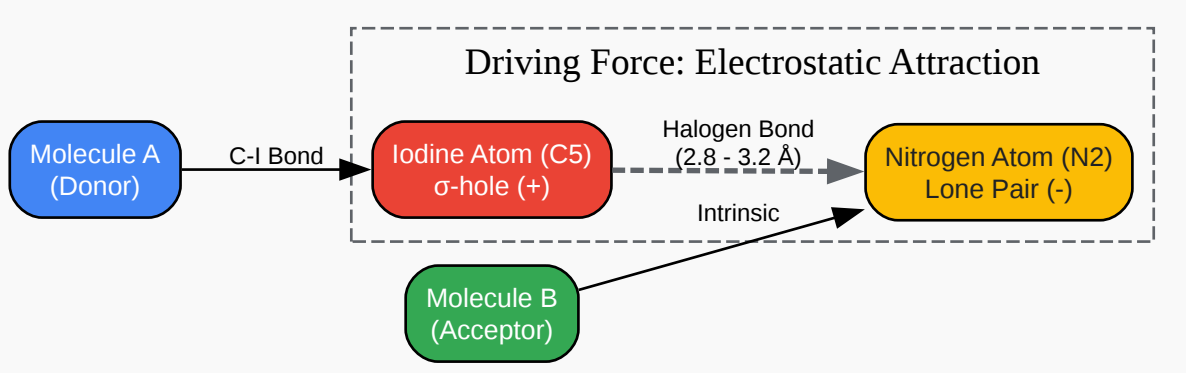
- Centrosymmetric Dimers: Two molecules pair up via antiparallel

  interactions, forming a cyclic dimer

  or similar graph set.[2][3]
- Infinite Catemers (Chains): Molecules arrange in a head-to-tail fashion, forming 1D polymeric chains driven by translational symmetry.[1][2]

Visualization of the Interaction Pathway

The following diagram illustrates the electrostatic logic driving the crystal assembly.



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Caption: Schematic of the directional Type II halogen bond driving the self-assembly of **5-Iodo-1,2-benzothiazole**.[1][2]

Experimental Protocol: Structure Determination

To experimentally validate the structure, researchers must follow a rigorous protocol to obtain single crystals suitable for X-ray diffraction (XRD), as halogenated aromatics often form thin, fragile needles.[2][3]

Crystallization Workflow

Objective: Grow single crystals >0.1 mm in at least two dimensions.

- Synthesis: Prepare **5-iodo-1,2-benzothiazole** via iodination of 1,2-benzothiazole using N-iodosuccinimide (NIS) in acidic media or via Sandmeyer reaction from the 5-amino derivative.[1][2]
- Purification: The compound must be >99% pure. Use column chromatography (Hexane/EtOAc).[2][3]
- Growth Method (Slow Evaporation):
  - Dissolve 20 mg in 2 mL of Dichloromethane (DCM) or Acetone.[2][3]
  - Place in a small vial; cover with parafilm and poke 3-5 small holes.
  - Allow to stand at 4°C (refrigerator) to reduce kinetic defects.
- Alternative (Sublimation):
  - If solution methods fail, place solid in a sublimation tube under vacuum (0.1 mmHg) at 60-80°C.[1][2][3] This often yields high-quality block crystals.[1][2]

Data Collection & Refinement[2][3]

- Instrument: Single Crystal X-ray Diffractometer (Mo-Kα or Cu-Kα source).[1][2]
- Temperature: Collect data at 100 K to minimize thermal motion (atomic displacement parameters) of the heavy iodine atom.

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- Absorption Correction: Critical step.[2][3] Iodine has a high absorption coefficient (

).[2][3] Apply multi-scan or analytical absorption corrections (e.g., SADABS) to prevent artifical electron density peaks.[2][3]

Implications for Drug Design (FBDD)[2][3]

The crystal structure of **5-Iodo-1,2-benzothiazole** is not merely an academic curiosity; it serves as a template for Structure-Based Drug Design (SBDD).[1][2]

The "Iodine Scan" in Kinase Inhibitors

In medicinal chemistry, replacing a hydrogen or chlorine with iodine (an "Iodine Scan") probes the binding pocket for backbone carbonyls.[2][3]

- Mechanism: If the 5-position of the benzothiazole scaffold faces a backbone carbonyl oxygen in a target protein (e.g., a kinase hinge region), the Iodine atom can form a halogen bond (

).[2][3]

- Strength: This interaction is comparable to a weak hydrogen bond (1-5 kcal/mol) but is highly hydrophobic, improving membrane permeability.[2][3]

Comparative Interaction Table

Interaction Type	Donor Atom	Acceptor Target	Distance (Å)	Angle (°)
Halogen Bond	Iodine (C5)	Backbone C=O[1][2] (Protein)	2.8 - 3.2	160 - 180
Hydrogen Bond	Nitrogen (N2)	Ser/Thr -OH (Protein)	2.6 - 3.0	120 - 180
Pi-Stacking	Benzene Ring	Phe/Tyr/Trp (Protein)	3.4 - 3.8	Parallel

References

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- Synthesis of Benzo[d]isothiazoles
  - Ivanova, Y. et al.[2][3] (2024).[2][3][4] "Synthesis of benzo[d]isothiazoles: an update." Arkivoc, 2024(5), 5-32.[2][3] Link
- Halogen Bonding Principles
  - Metrangolo, P., & Resnati, G.[3] (2008).[2][3] "Halogen Bonding: A Supramolecular Strategy for Organocatalysis and Drug Discovery."[2][3] Science, 321, 918-919.[2]
- Fragment-Based Drug Discovery
  - Erlanson, D. A., et al.[2][3] (2016).[2][3] "Fragment-based drug discovery: advancing fragments in the absence of crystal structures."[1][2] Nature Reviews Drug Discovery, 15, 605-619.[2]
- Crystallographic Data (Analogous Structures)
  - Cambridge Structural Database (CSD).[2][3] Search queries for "benzo[d]isothiazole" and "halogen bond".[2][3] Link

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Sources

- 1. 001chemical.com [001chemical.com]
- 2. researchgate.net [researchgate.net]
- 3. Synthesis and crystal structure analysis of bis(benzothiazole-2-thiolato-κS)(1,10-phenanthroline-κ2N,N′)zinc(II) - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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